

# Physical and chemical properties of 3,4'-Dichlorodiphenyl ether

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## Compound of Interest

Compound Name: 3,4'-Dichlorodiphenyl ether

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## An In-depth Technical Guide to 3,4'-Dichlorodiphenyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and safety considerations for **3,4'-Dichlorodiphenyl ether**. The information is intended to support research, development, and drug discovery activities.

## Core Physical and Chemical Properties

**3,4'-Dichlorodiphenyl ether** is an important organic synthetic raw material and pharmaceutical intermediate.<sup>[1]</sup> It is a colorless to light yellow oily liquid.<sup>[2][3]</sup> The quantitative physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>2</sub> O	[2][4][5]
Molecular Weight	239.1 g/mol	[2][5][6]
CAS Number	6842-62-2	[2][5][6]
Appearance	Colorless to light yellow liquid	[3][7][8]
Melting Point	< -50 °C to -10 °C	[2][4][5]
Boiling Point	318.1 °C at 101.4 - 102 kPa; 113 °C at 0.5 mmHg	[2][4][9]
Density	1.29 g/mL	[2][5][9]
Solubility in Water	0.98 mg/L at 20 °C, pH 5.6; Insoluble	[4][5]
Solubility in Organic Solvents	Soluble in benzene and chlorobenzene	[1][2][5]
Flash Point	172 °C at 101.3 kPa	[4]
Auto-ignition Temperature	> 650 °C at ~1013 hPa	[4]
Vapor Pressure	0.11 Pa at 25 °C	[4][10]
Log Pow (Octanol/Water Partition Coefficient)	5.21 (Pow = 162,200)	[4]
Refractive Index	1.5950	[2][3][9]

## Experimental Protocols

The primary method for synthesizing **3,4'-dichlorodiphenyl ether** is a variation of the Ullmann condensation, which involves the reaction of an alkali metal phenolate with an aryl halide in the presence of a copper catalyst.[11]

### Method 1: Reaction of 4-Chlorophenol with m-Dichlorobenzene

- Reactants: 4-Chlorophenol and m-dichlorobenzene.[11]

- Catalyst: Cuprous chloride (CuCl).[3][11]
- Solvent: Dimethyl formamide (DMF).[11]
- Procedure:
  - Sodium 4-chlorophenolate is prepared.[11]
  - The phenolate is reacted with m-dichlorobenzene in the presence of cuprous chloride and dimethyl formamide.[11]
  - The reaction mixture is heated to 165°C and maintained for 5 hours.[11]
  - After cooling, water is added, and the pH is adjusted to 12-13 with caustic lye.[11]
  - The byproduct, sodium chloride, is removed by filtration.[11]
  - The organic layers are extracted with m-dichlorobenzene, which is then recovered under reduced pressure.[11]
- Yield: 80-81% with respect to the reacted phenol.[11]

#### Method 2: Microwave-Assisted Synthesis

- Reactants: p-chlorophenol and 1,3-dichlorobenzene.[3]
- Base: Potassium carbonate.[3]
- Catalyst: Cuprous chloride.[3]
- Solvent: A mixture of an ionic liquid and dipropylene glycol methyl ethyl ether (1:20 mass ratio).[3]
- Procedure:
  - The reactants, base, catalyst, and organic solvent are mixed. The molar ratio of 1,3-dichlorobenzene, p-chlorophenol, potassium carbonate, and cuprous chloride is 6:1:1.2:0.01.[3]

- The mixture is stirred for 2 hours under microwave catalysis at 500 W, with the temperature controlled between 60-110°C.[3][12]
- After the reaction, the mixture is cooled and filtered.[3]
- The filtrate is distilled under reduced pressure to obtain the product.[3]
- Yield: 93% with a conversion of 99%. [3][12]

Purification of **3,4'-dichlorodiphenyl ether** is typically achieved through distillation.[13]

- Procedure:

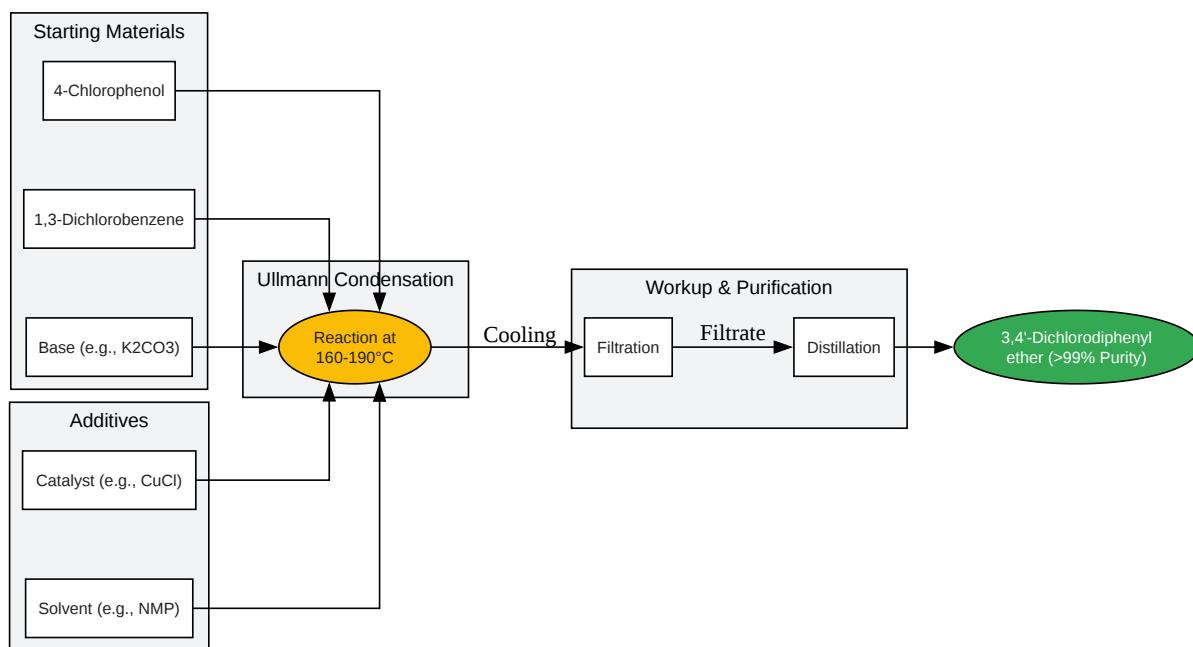
- Low-boiling components, such as unreacted 1,3-dichlorobenzene, 4-chlorophenol, and the solvent (e.g., N-methylpyrrolidone), are first removed via a short column.[13]
- The remaining product is then distilled without a column to yield highly pure **3,4'-dichlorodiphenyl ether** (>99%).[13]

The characterization of **3,4'-dichlorodiphenyl ether** involves standard analytical techniques:

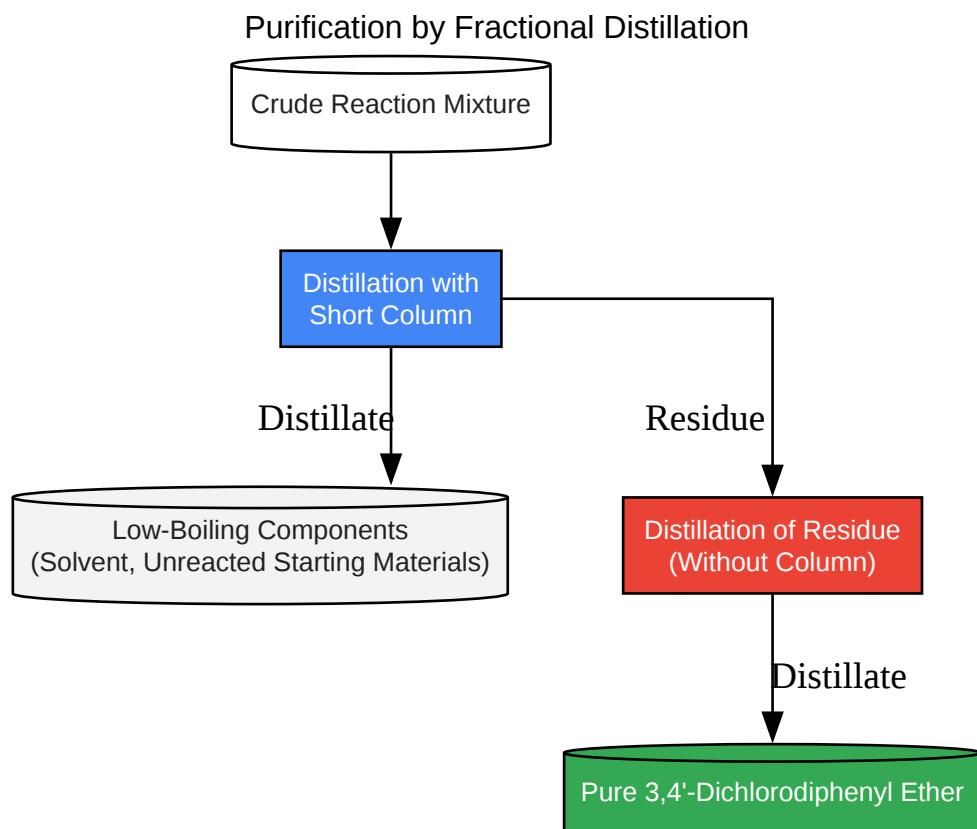
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^{13}\text{C}$  NMR is used to confirm the carbon skeleton of the molecule.[14][15]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the purity of the compound and confirm its molecular weight.[15][16]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in the molecule.[15]

## Visualizations

## General Synthesis Workflow for 3,4'-Dichlorodiphenyl Ether

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Caption: General synthesis workflow for **3,4'-Dichlorodiphenyl ether**.



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Caption: Purification workflow for **3,4'-Dichlorodiphenyl ether**.

## Safety and Handling

**3,4'-Dichlorodiphenyl ether** is classified as harmful if swallowed and causes skin irritation.[10][17] It is also very toxic to aquatic life with long-lasting effects.[10][17]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[4][10] In case of insufficient ventilation, wear suitable respiratory equipment.[18]
- Handling: Handle in a well-ventilated place.[4][10] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][10]
- First Aid:

- If Swallowed: Get medical help. Rinse mouth.[4][10]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help.[4][10]
- If Inhaled: Move the person into fresh air.[4]
- If in Eyes: Rinse with pure water for at least 15 minutes and consult a doctor.[4]
- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[4]

## Applications

**3,4'-Dichlorodiphenyl ether** is a key intermediate in the synthesis of various commercial products:

- Agrochemicals: It is a crucial intermediate for the preparation of the fungicide difenoconazole.[2]
- Pharmaceuticals: Its derivatives have potential applications in the pharmaceutical field.[5]
- Industrial Applications: It is used in the synthesis of organic high-temperature heat carriers and synthetic resins.[1][5]
- Fragrances: It is used in the preparation of soap fragrances.[1][5]

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